

A Comprehensive Technical Guide to the Chemical Properties of Phenafleur

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Compound of Interest

Compound Name: PHENAFLEUR

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Abstract

Phenafleur®, a synthetic aromatic chemical, is a key ingredient in the fragrance industry, prized for its refined floral and hyacinth notes with fruity undertones. This document provides an in-depth technical overview of the chemical and physical properties of **Phenafleur**. It includes a compilation of its physicochemical data, detailed experimental protocols for property determination, and a discussion of the analytical techniques relevant to its quality control. Furthermore, this guide presents a proposed synthesis pathway and a typical quality control workflow, visualized through diagrams to aid in understanding.

Chemical and Physical Properties

Phenafleur, chemically known as [2-(cyclohexyloxy)ethyl]benzene, is a colorless to pale yellow liquid.^[1] Its key chemical and physical properties are summarized in the tables below.

Table 1: Identification and General Properties

Property	Value	Reference
Chemical Name	[2-(cyclohexyloxy)ethyl]benzene	[1][2]
Common Name	Phenafleur	[1][3]
CAS Number	80858-47-5	[1]
EINECS Number	279-576-2	[1]
Molecular Formula	C ₁₄ H ₂₀ O	[1][3]
Molecular Weight	204.3 g/mol	[1][3]
Physical State	Liquid	[1]
Odor Profile	Refined floral, hyacinth, green, metallic, fruity (raspberry), balsamic	[3][4]

Table 2: Physicochemical Data

Property	Value	Reference
Purity	98.00 - 100.00 %	[1]
Boiling Point	283.8 °C (at 101325 Pa)	[4]
Flash Point	94 °C / 201 °F	[1]
Density	0.97 g/cm ³ (at 20 °C)	[4]
Specific Gravity	0.9670 - 0.9740	[1]
Refractive Index	1.5080 - 1.5130	[1]
Vapor Pressure	0.54 Pa (at 24 °C)	[4]
Water Solubility	780.2 mg/L (at 24 °C)	[4]
LogP	4.9 (at 25 °C)	[4]

Experimental Protocols

Detailed experimental methodologies for determining the key physicochemical properties of **Phenafleur** are outlined below. These are generalized protocols based on standard laboratory practices.

Determination of Boiling Point (Capillary Method)

The boiling point of **Phenafleur** can be determined using the capillary method.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source

Procedure:

- A small amount of **Phenafleur** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the **Phenafleur** in the test tube.
- The test tube is attached to a thermometer and placed in a Thiele tube or oil bath.
- The apparatus is heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Refractive Index

The refractive index of **Phenafleur** is measured using a refractometer.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath
- Light source (e.g., sodium lamp)
- Dropper

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The temperature of the refractometer prisms is maintained at a constant temperature (e.g., 20°C) using the water bath.
- A few drops of **Phenafleur** are placed on the prism of the refractometer.
- The prisms are closed, and the light source is positioned.
- The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the scale.

Proposed Synthesis and Quality Control Workflows

While the precise industrial synthesis of **Phenafleur** is proprietary, a plausible synthetic route can be proposed based on general organic chemistry principles. Quality control is essential to ensure the purity and consistency of the final product.

Proposed Synthesis of Phenafleur

A potential synthesis pathway for **Phenafleur** involves the Williamson ether synthesis.

A proposed synthesis workflow for **Phenafleur**.

Quality Control Workflow for Phenafleur

A typical quality control workflow for **Phenafleur** would involve a series of analytical tests to confirm its identity, purity, and physical properties.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Properties of Phenafleur]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618771#what-are-the-chemical-properties-of-phenafleur]

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